

Safe Disposal of 1-Acetylindolin-3-one: A Procedural Guide

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Compound of Interest

Compound Name: 1-Acetylindolin-3-one

Cat. No.: B091299

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **1-Acetylindolin-3-one**, a compound commonly used in pharmaceutical development and organic synthesis. Adherence to these protocols is essential for minimizing risks and complying with regulatory standards.

Immediate Safety and Hazard Information

1-Acetylindolin-3-one is classified with the following hazards:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[2\]](#)

The GHS pictogram associated with this chemical is the exclamation mark (GHS07), indicating that it can be an irritant, skin sensitizer, acutely toxic (harmful), a narcotic, or a respiratory tract irritant.[\[2\]](#)

Precautionary measures to be taken when handling this compound include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)][[2](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[2](#)]

Quantitative Data on Chemical Waste

The following table summarizes key data points relevant to the handling and disposal of **1-Acetylindolin-3-one** and general chemical waste.

Parameter	Value/Guideline	Source
GHS Hazard Codes	H302, H315, H319, H335	[1][2]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Container Residue Limit	No more than 3% by weight for containers up to 110 gallons.	[3]
Triple Rinsing Volume	Each rinse should use a solvent volume equal to ~5% of the container's volume.	

Operational Disposal Plan: Step-by-Step Guidance

This section outlines the procedural steps for the proper disposal of **1-Acetylindolin-3-one**, from initial handling to final collection.

Personal Protective Equipment (PPE)

Before handling **1-Acetylindolin-3-one** for disposal, ensure you are wearing the appropriate PPE:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat.

- Closed-toe shoes.

Waste Segregation and Container Selection

Proper segregation is critical to prevent accidental chemical reactions.

- Solid Waste: **1-Acetylindolin-3-one**, being a solid, should be disposed of in a designated solid chemical waste container.[4][5] Do not mix it with liquid waste.[4][6]
- Contaminated Materials: Any materials contaminated with **1-Acetylindolin-3-one**, such as gloves, weighing paper, or absorbent pads, should also be placed in the solid hazardous waste container.[5]
- Container Choice: Use a container that is compatible with the chemical. The original container is often a suitable choice.[5] The container must be in good condition, leak-proof, and have a secure lid.

Labeling the Hazardous Waste Container

Proper labeling is a regulatory requirement and essential for the safety of waste handlers. The label must include:

- The words "Hazardous Waste."
- The full chemical name: "**1-Acetylindolin-3-one**." Avoid abbreviations or chemical formulas.
- The approximate quantity of the waste.
- The date of waste generation.
- The location of origin (e.g., laboratory room number).
- The name and contact information of the principal investigator or responsible person.
- The appropriate hazard pictograms (GHS07).

Storage of Hazardous Waste

Store the sealed and labeled hazardous waste container in a designated, secure area within the laboratory. This area should be:

- Well-ventilated.
- Away from general laboratory traffic.
- Segregated from incompatible materials.[\[7\]](#)
- Equipped with secondary containment to prevent spills from reaching drains.[\[6\]](#)[\[7\]](#)

Disposal of Empty Containers

An "empty" container that held **1-Acetylindolin-3-one** must be properly decontaminated before being discarded as regular trash.

- Triple Rinsing: The container must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol) that can dissolve the chemical residue.
- Rinsate Collection: The rinsate from all three rinses must be collected and disposed of as liquid hazardous waste.[\[3\]](#)
- Defacing the Label: After triple rinsing, completely remove or deface the original chemical label on the container.[\[7\]](#)
- Final Disposal: The clean, de-labeled container can then be disposed of in the appropriate recycling or general waste stream, in accordance with your institution's policies.

Arranging for Waste Collection

Do not dispose of **1-Acetylindolin-3-one** down the drain or in the regular trash.[\[7\]](#) Follow your institution's specific procedures for requesting a hazardous waste pickup from your Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1-Acetylindolin-3-one**.



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Caption: Workflow for the proper disposal of **1-Acetylindolin-3-one**.

This guide is intended to provide essential information for the safe handling and disposal of **1-Acetylindolin-3-one**. Always consult your institution's specific safety and waste disposal protocols. By following these procedures, you contribute to a safer laboratory environment and the protection of our ecosystem.

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